

4-Chloro-3-methylbenzenesulfonyl Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Chloro-3-methylbenzenesulfonyl chloride

CAS No.: 6291-02-7

Cat. No.: B1296247

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An In-depth Review of Synthesis, Properties, and Applications in Chemical and Pharmaceutical Research

Introduction

4-Chloro-3-methylbenzenesulfonyl chloride, with the CAS number 6291-02-7, is a substituted aromatic sulfonyl chloride.^[1] Compounds of this class are pivotal reagents in organic synthesis, primarily serving as precursors to sulfonamides and sulfonate esters. The presence of the chloro and methyl substituents on the benzene ring influences its reactivity and the properties of its derivatives, making it a valuable building block in the development of new chemical entities, particularly in the pharmaceutical and agrochemical sectors. This technical guide provides a comprehensive overview of the available literature on **4-chloro-3-methylbenzenesulfonyl chloride**, focusing on its synthesis, chemical and physical properties, and its applications, with a particular emphasis on its relevance to drug discovery and development.

Chemical and Physical Properties

While specific experimental data for **4-chloro-3-methylbenzenesulfonyl chloride** is limited in publicly accessible literature, its fundamental properties can be summarized. Additionally, data for the closely related isomer, p-toluenesulfonyl chloride, is provided for comparative purposes.

Property	4-Chloro-3-methylbenzenesulfonyl chloride	p-Toluenesulfonyl chloride (for comparison)
CAS Number	6291-02-7[1]	98-59-9
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S[1]	C ₇ H ₇ ClO ₂ S
Molecular Weight	225.09 g/mol [1]	190.65 g/mol
Appearance	Solid (predicted)	Colorless to light yellow crystalline solid[2]
Melting Point	Data not available	69-71 °C[2]
Boiling Point	Data not available	145-146 °C at 15 mmHg[2]
Density	Data not available	1.33 g/cm ³ [2]

Synthesis

A common method for the synthesis of arylsulfonyl chlorides is the chlorosulfonation of the corresponding aromatic compound. For **4-chloro-3-methylbenzenesulfonyl chloride**, a plausible synthetic route starts from 4-chloro-3-methylaniline. While a specific protocol for this exact transformation is not readily available, a general procedure for the synthesis of sulfonyl chlorides from anilines can be adapted. This typically involves diazotization of the aniline followed by a Sandmeyer-type reaction with sulfur dioxide in the presence of a copper catalyst.

Alternatively, a method described for the synthesis of the isomeric 3-chloro-4-methylbenzenesulfonyl chloride involves the direct chlorination of 4-methylbenzenesulfonyl chloride.[3] This suggests that **4-chloro-3-methylbenzenesulfonyl chloride** could potentially be synthesized via chlorination of 3-methylbenzenesulfonyl chloride.

Experimental Protocol: Synthesis via Chlorination (Adapted)

The following is an adapted protocol based on the synthesis of an isomer, which can serve as a starting point for the synthesis of **4-chloro-3-methylbenzenesulfonyl chloride** from 3-methylbenzenesulfonyl chloride.[3]

Materials:

- 3-methylbenzenesulfonyl chloride
- Iron(III) chloride (catalyst)
- Iodine (promoter)
- Chlorine gas

Procedure:

- Melt 3-methylbenzenesulfonyl chloride in a suitable reaction vessel equipped with a gas inlet, a stirrer, and a condenser.
- Add a catalytic amount of iron(III) chloride and a small amount of iodine.
- Heat the mixture to 75-80 °C.
- Bubble chlorine gas through the molten reactant at a controlled rate.
- Monitor the reaction progress by a suitable analytical technique (e.g., GC or NMR) until the desired degree of chlorination is achieved.
- Upon completion, cool the reaction mixture and purify the product, for instance, by distillation under reduced pressure or recrystallization.

Spectroscopic Data (Predicted)

Although experimental spectra for **4-chloro-3-methylbenzenesulfonyl chloride** are not widely published, the expected spectral characteristics can be predicted based on the analysis of related compounds.

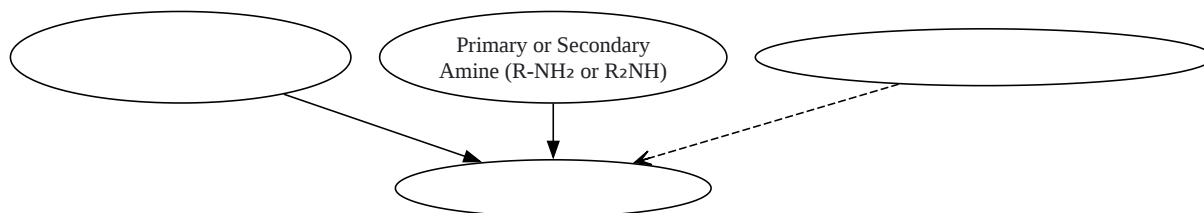
Spectroscopy	Predicted Data
^1H NMR	Aromatic protons would appear as multiplets in the region of 7.5-8.0 ppm. The methyl protons would appear as a singlet around 2.5 ppm.
^{13}C NMR	Aromatic carbons would resonate in the 125-145 ppm range. The methyl carbon would appear around 20 ppm. The carbon attached to the sulfonyl chloride group would be significantly deshielded.
IR Spectroscopy	Characteristic strong absorptions for the sulfonyl chloride group (S=O asymmetric and symmetric stretching) are expected around 1375 cm^{-1} and 1185 cm^{-1} . Aromatic C-H stretching would be observed above 3000 cm^{-1} , and C=C stretching in the $1600\text{-}1450\text{ cm}^{-1}$ region.
Mass Spectrometry	The molecular ion peak would be observed at m/z 224 (for ^{35}Cl) and 226 (for ^{37}Cl) in a 3:1 ratio. Fragmentation would likely involve the loss of the chlorine atom from the sulfonyl group and cleavage of the C-S bond.

Reactivity and Applications in Drug Development

Sulfonyl chlorides are highly reactive electrophiles, readily undergoing nucleophilic substitution at the sulfur atom.^[4] This reactivity is the cornerstone of their utility in organic synthesis.

Synthesis of Sulfonamides

The most prominent application of sulfonyl chlorides is in the synthesis of sulfonamides through reaction with primary or secondary amines. This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

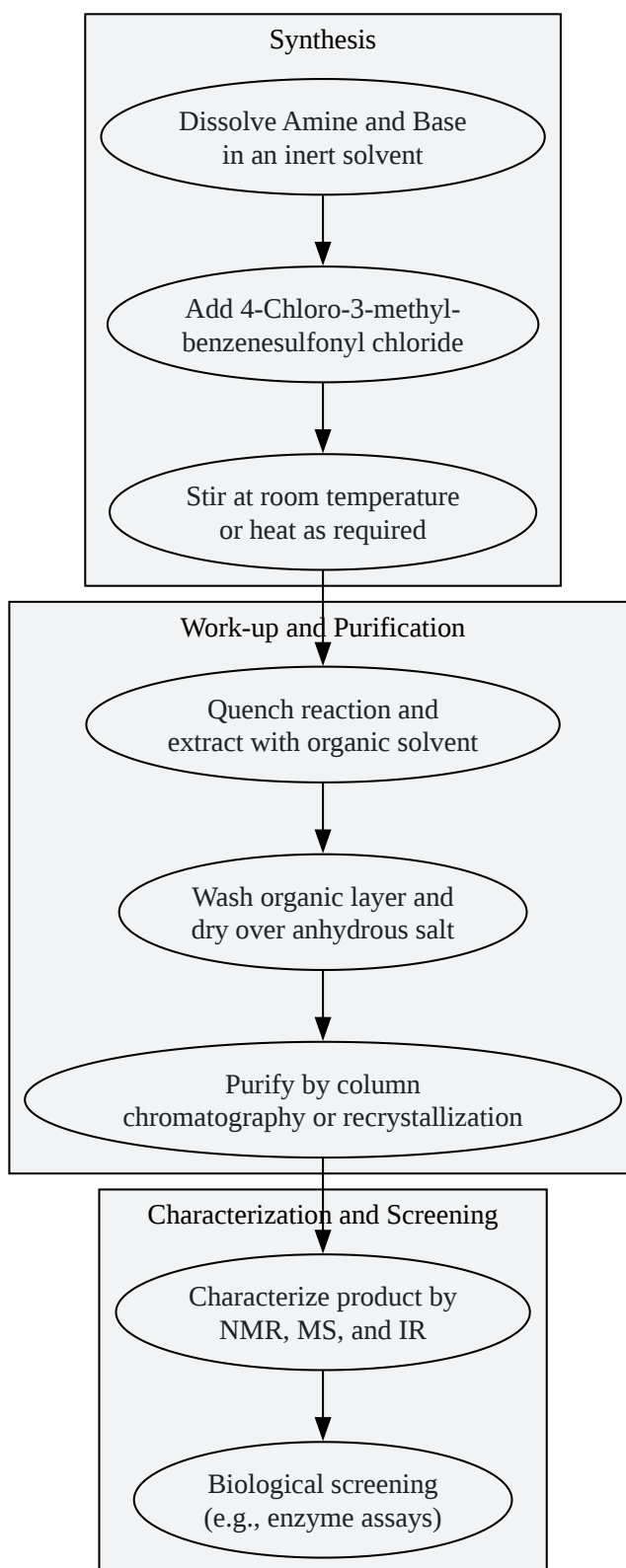


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The resulting sulfonamides are a critical class of compounds in medicinal chemistry, exhibiting a wide range of biological activities, including antibacterial, diuretic, and anticancer properties. The specific substitution pattern of **4-chloro-3-methylbenzenesulfonyl chloride** can be exploited to fine-tune the steric and electronic properties of the resulting sulfonamide, potentially leading to improved efficacy, selectivity, and pharmacokinetic profiles of drug candidates.

Experimental Workflow: Sulfonamide Synthesis

The following diagram illustrates a typical experimental workflow for the synthesis of a sulfonamide library for screening purposes.



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Conclusion

4-Chloro-3-methylbenzenesulfonyl chloride is a valuable, yet not extensively characterized, reagent in organic synthesis. Its utility primarily lies in its ability to serve as a precursor for sulfonamides, a class of compounds with significant importance in drug discovery. While detailed experimental data for this specific compound is sparse, analogies to related structures provide a solid foundation for its synthesis and the prediction of its properties. Further research into the synthesis and reactivity of **4-chloro-3-methylbenzenesulfonyl chloride** and its derivatives is warranted to fully explore its potential in the development of novel therapeutic agents.

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